

Application Notes and Protocols: Preparation of ZD-7114 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: ZD-7114 hydrochloride

CAS No.: 129689-28-7

Cat. No.: B1663680

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Introduction

ZD-7114 hydrochloride is a potent and selective β_3 -adrenergic receptor agonist.^[1] It is a valuable tool for in vitro and in vivo studies related to obesity, diabetes, and other metabolic disorders.^[1] Proper preparation of a stock solution is the first critical step for obtaining reliable and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and handling of **ZD-7114 hydrochloride** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **ZD-7114 hydrochloride** is presented in Table 1.

Property	Value	Reference
Synonyms	ICI-D 7114 hydrochloride, ZD7114 HCl	[2]
CAS Number	129689-28-7	[1] [2]
Molecular Formula	C22H31ClN2O6	[2] [3]
Molecular Weight	454.95 g/mol	[2]
Appearance	Solid powder	[2]

Experimental Protocols

Materials and Equipment

- **ZD-7114 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile pipette tips
- Analytical balance
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol for Preparing a 10 mM ZD-7114 Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ZD-7114 hydrochloride** in DMSO. This is a common starting concentration for many in vitro assays.

- Acclimatize Reagents: Allow the **ZD-7114 hydrochloride** powder and DMSO to come to room temperature before use.

- **Weigh the Compound:** Carefully weigh out the desired amount of **ZD-7114 hydrochloride** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.55 mg of **ZD-7114 hydrochloride** (Molecular Weight = 454.95 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the vial containing the **ZD-7114 hydrochloride** powder. For a 10 mM solution, if you weighed 4.55 mg, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly to ensure the compound is completely dissolved. Gentle warming to 37°C and sonication can aid in dissolution if necessary.[\[4\]](#)
- **Aliquot and Store:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- **Storage:** Store the stock solution aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[4\]](#)[\[5\]](#)

Note on Solubility: While **ZD-7114 hydrochloride** is generally soluble in DMSO, the maximum solubility may vary. It is recommended to start with a small amount to test solubility before preparing a large batch.[\[5\]](#)

Data Presentation

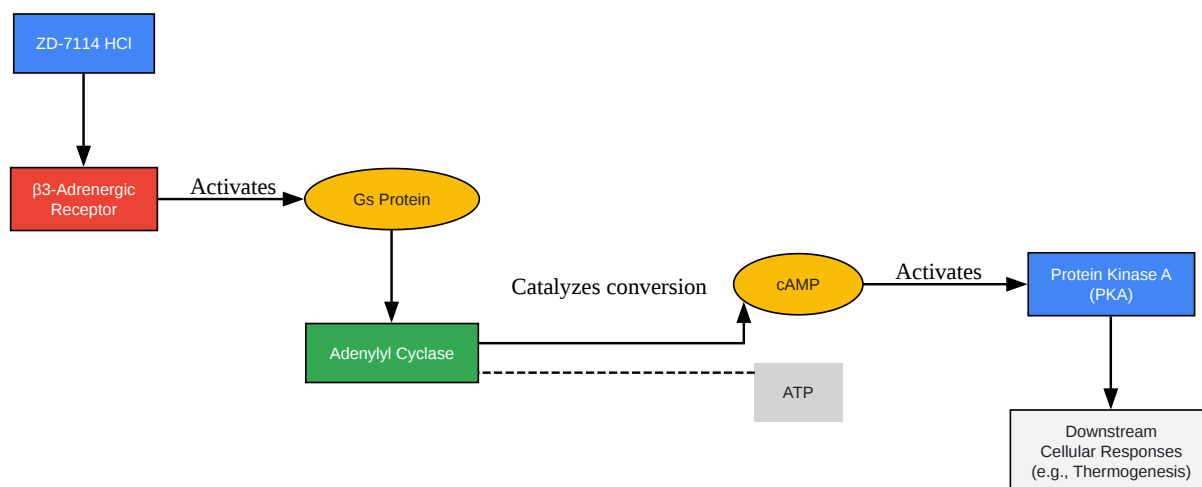
The following table summarizes the storage conditions for **ZD-7114 hydrochloride** powder and its stock solution.

Form	Storage Condition	Duration
Solid Powder	-20°C	3 years
	4°C	2 years
In Solvent (-20°C)	-20°C	1 month
In Solvent (-80°C)	-80°C	6 months

Data compiled from supplier recommendations.[\[4\]](#)[\[5\]](#)

Visualizations

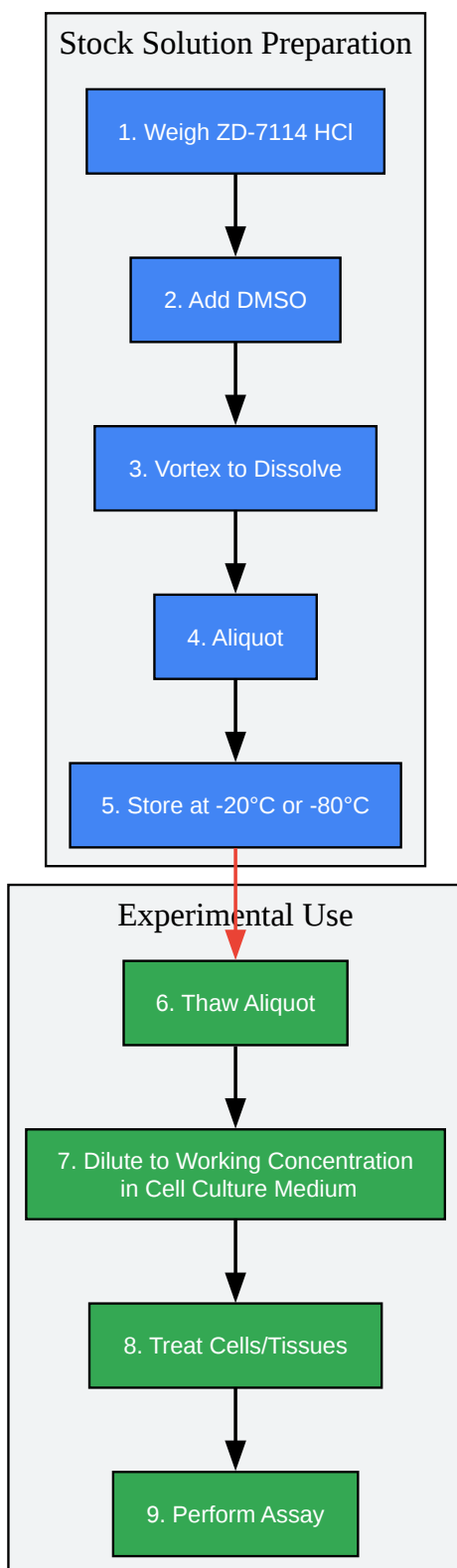
Signaling Pathway of ZD-7114 Hydrochloride



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Caption: **ZD-7114 hydrochloride** signaling pathway.

Experimental Workflow for Stock Solution Preparation and Use



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Caption: Workflow for ZD-7114 stock solution.

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